

"N-(2H-tetrazol-5-ylmethyl)acetamide IUPAC name and synonyms"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-(2H-tetrazol-5-ylmethyl)acetamide*

Cat. No.: B560772

[Get Quote](#)

Technical Guide: N-(2H-tetrazol-5-ylmethyl)acetamide

An In-depth Analysis of its Chemical Identity and Properties

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide serves as a comprehensive resource on the chemical compound **N-(2H-tetrazol-5-ylmethyl)acetamide**. The document aims to provide a detailed overview of its nomenclature, physicochemical properties, and available experimental data. This information is intended to support researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development in their understanding and potential application of this molecule.

Chemical Identity and Nomenclature

A thorough investigation of chemical databases and scientific literature indicates that the compound with the specific structure of **N-(2H-tetrazol-5-ylmethyl)acetamide** is not a widely recognized or characterized substance. Searches for this exact name and its structural variations did not yield a definitive IUPAC name, CAS number, or a significant body of research.

The nomenclature of tetrazole derivatives can be complex due to tautomerism. The "2H" designation in the user-provided name specifies the position of the hydrogen atom on the tetrazole ring. It is crucial to distinguish this from the isomeric form, N-(1H-tetrazol-5-ylmethyl)acetamide.

While direct information is unavailable for the requested compound, data for structurally similar molecules can offer some insights. For instance, the related compound N-(2H-tetrazol-5-yl)acetamide, which lacks the methylene bridge, is a known chemical entity. However, the presence of the methylene group in **N-(2H-tetrazol-5-ylmethyl)acetamide** would significantly alter its chemical and physical properties.

Physicochemical Properties

Due to the lack of experimental data for **N-(2H-tetrazol-5-ylmethyl)acetamide**, a summary of its quantitative physicochemical properties cannot be provided. For progress in research and development, these properties would need to be determined empirically upon successful synthesis and purification of the compound.

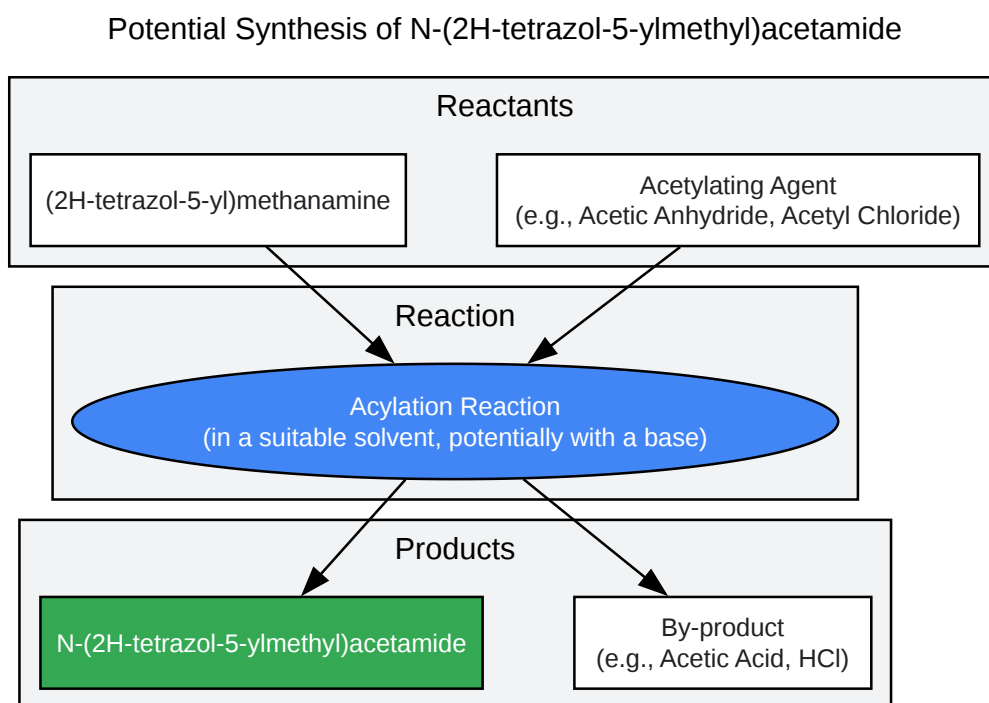
For reference purposes, a table of predicted physicochemical properties for the closely related but distinct compound, N-(2H-tetrazol-5-yl)acetamide, is presented below. It is imperative to note that these values are not for the requested compound and should be used with caution as indicative values only.

Property	Value (for N-(2H-tetrazol-5-yl)acetamide)	Data Source
Molecular Formula	C3H5N5O	PubChem
Molecular Weight	127.11 g/mol	PubChem
XLogP3	-1.1	PubChem
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Rotatable Bond Count	1	PubChem

Experimental Protocols

As of the date of this document, no specific experimental protocols for the synthesis of **N-(2H-tetrazol-5-ylmethyl)acetamide** have been found in the public domain. A potential synthetic route could theoretically involve the acylation of (2H-tetrazol-5-yl)methanamine. The general reaction is depicted in the workflow diagram below.

Logical Workflow for a Potential Synthesis



[Click to download full resolution via product page](#)

Caption: A logical workflow for a potential acylation reaction to synthesize **N-(2H-tetrazol-5-ylmethyl)acetamide**.

Signaling Pathways and Biological Activity

There is currently no information available in scientific literature regarding any signaling pathways or biological activities associated with **N-(2H-tetrazol-5-ylmethyl)acetamide**. Research would be required to determine if this compound has any pharmacological effects.

Conclusion

Based on a comprehensive search of available chemical and scientific databases, **N-(2H-tetrazol-5-ylmethyl)acetamide** does not appear to be a well-documented compound. Key identifiers such as its IUPAC name and CAS number are not established, and no experimental data on its synthesis, properties, or biological activity is publicly available. The information provided on related compounds and potential synthetic routes is for reference only and should not be considered as established data for the requested molecule. Further research, beginning with the unambiguous synthesis and characterization of **N-(2H-tetrazol-5-ylmethyl)acetamide**, is necessary to elucidate its chemical and biological profile.

- To cite this document: BenchChem. ["N-(2H-tetrazol-5-ylmethyl)acetamide IUPAC name and synonyms"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b560772#n-2h-tetrazol-5-ylmethyl-acetamide-iupac-name-and-synonyms\]](https://www.benchchem.com/product/b560772#n-2h-tetrazol-5-ylmethyl-acetamide-iupac-name-and-synonyms)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com